

Technical Guide: Physical Properties and Synthesis of 2-Bromo-6-(bromomethyl)pyridine

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Compound of Interest

Compound Name: 2-Bromo-6-(bromomethyl)pyridine

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This technical guide provides a comprehensive overview of the physical properties of **2-Bromo-6-(bromomethyl)pyridine**, a key intermediate in organic synthesis. This document includes a compilation of its physicochemical characteristics, a detailed experimental protocol for its synthesis, and a workflow diagram for easy visualization of the synthetic process.

Core Physical and Chemical Properties

2-Bromo-6-(bromomethyl)pyridine is a solid compound at room temperature.^[1] The following table summarizes its key physical and chemical properties.

Property	Value	Source
CAS Number	83004-10-8	[1][2]
Molecular Formula	C ₆ H ₅ Br ₂ N	
Molecular Weight	250.92 g/mol	
Physical Form	Solid	[1]
Boiling Point	275 °C	
Flash Point	120 °C	
Solubility	Slightly soluble in water. Soluble in alcohols and other organic solvents.	[3]
Storage Temperature	2-8°C under an inert atmosphere	[1]

Note: An experimental melting point for **2-Bromo-6-(bromomethyl)pyridine** is not readily available in the cited literature. However, its precursor, 2-Bromo-6-(hydroxymethyl)pyridine, has a reported melting point of 34-41°C.[4]

Synthesis of 2-Bromo-6-(bromomethyl)pyridine

A common method for the synthesis of **2-Bromo-6-(bromomethyl)pyridine** involves the bromination of 2-bromo-6-methylpyridine. The following protocol is based on established methodologies.[5]

Experimental Protocol: Bromination of 2-Bromo-6-methylpyridine

Materials:

- 2-bromo-6-methylpyridine
- Liquid bromine

- Dichloromethane
- Water
- Sodium hydroxide (for neutralization)
- Ice bath

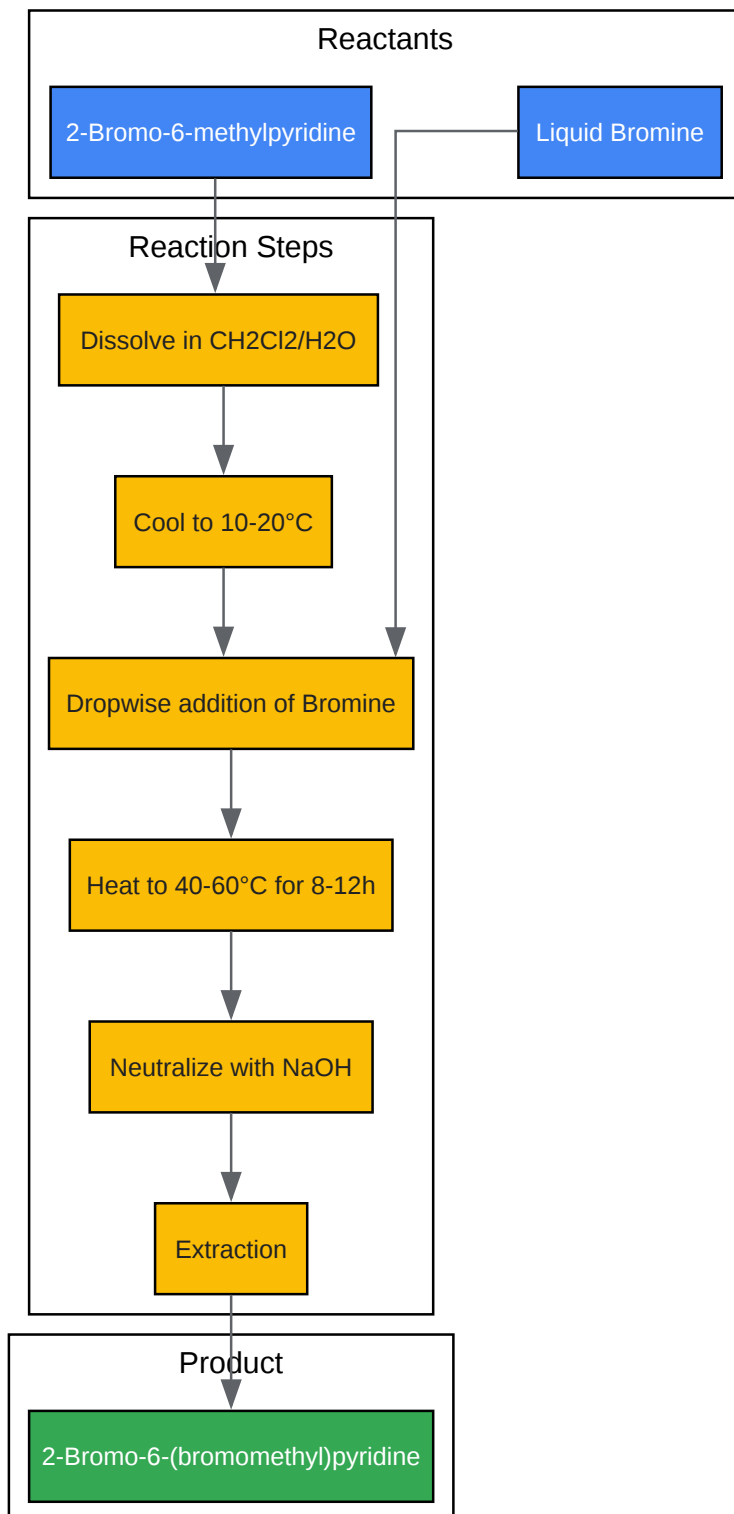
Procedure:

- In a suitable reaction vessel, prepare a solution of 2-bromo-6-methylpyridine in a mixture of dichloromethane and water.
- Cool the reaction mixture to 10-20°C using an ice bath.
- Slowly add liquid bromine dropwise to the cooled solution while maintaining the temperature between 10-20°C. The molar ratio of 2-bromo-6-methylpyridine to liquid bromine is typically around 1:3.^[5]
- After the addition of bromine is complete, raise the temperature of the reaction mixture to 40-60°C.
- Allow the reaction to proceed for 8-12 hours at this temperature.^[5]
- Upon completion, cool the reaction mixture and carefully neutralize it with a sodium hydroxide solution to a pH of 7-8.
- The product, a mixture of **2-bromo-6-(bromomethyl)pyridine** and 2-bromo-6-(dibromomethyl)pyridine, can then be extracted using an organic solvent.^[5]
- Further purification can be achieved through column chromatography.

Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **2-Bromo-6-(bromomethyl)pyridine** from 2-bromo-6-methylpyridine.

Synthesis of 2-Bromo-6-(bromomethyl)pyridine

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **2-Bromo-6-(bromomethyl)pyridine**.

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References

- 1. 2-Bromo-6-(bromomethyl)pyridine | 83004-10-8 [sigmaaldrich.com]
- 2. 83004-10-8|2-Bromo-6-(bromomethyl)pyridine|BLD Pharm [bldpharm.com]
- 3. chembk.com [chembk.com]
- 4. 2-Bromo-6-(hydroxymethyl)pyridine, 96% 5 g | Contact Us | Thermo Scientific Chemicals [thermofisher.com]
- 5. CN109879815B - 2-bromo-6-aldehyde pyridine and preparation method thereof - Google Patents [patents.google.com]
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